

Biological Activity Screening of Ochromycinone: A Technical Guide

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Compound of Interest

Compound Name: *Ochromycinone*

Cat. No.: *B019200*

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Introduction

Ochromycinone, a polyketide-derived secondary metabolite, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the available data on the biological screening of **Ochromycinone**, with a focus on its antifungal properties. While research into its full spectrum of activity is ongoing, this document consolidates the current knowledge to support further investigation and drug development efforts. The information presented herein is intended to serve as a foundational resource, offering insights into its known bioactivities, methodologies for its screening, and potential avenues for future research.

Antifungal Activity

Ochromycinone has demonstrated notable antifungal properties. A study screening various microbial secondary metabolites identified (S)-**Ochromycinone** as a compound with biological activity.^[1] While the precise mechanism of action remains to be fully elucidated, its activity against pathogenic fungi warrants further investigation.

Quantitative Antifungal Data

The following table summarizes the antifungal activity of (S)-**Ochromycinone** from a screen of microbial secondary metabolites.

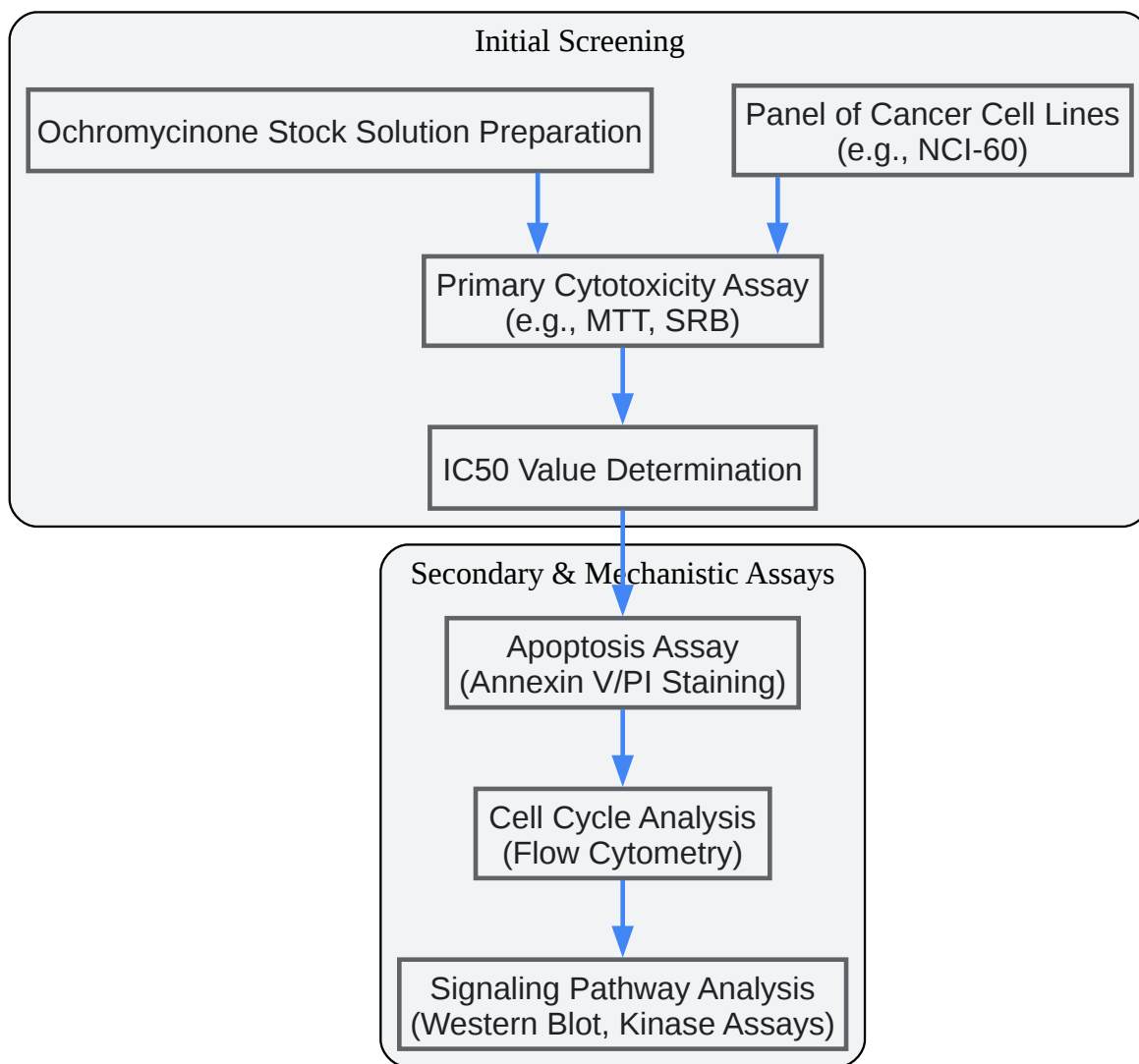
Compound	Target Organism	Activity Metric	Value	Reference
(S)-Ochromycinone	Candida albicans	% Survival Increase (in C. elegans infection model)	33%	[1]

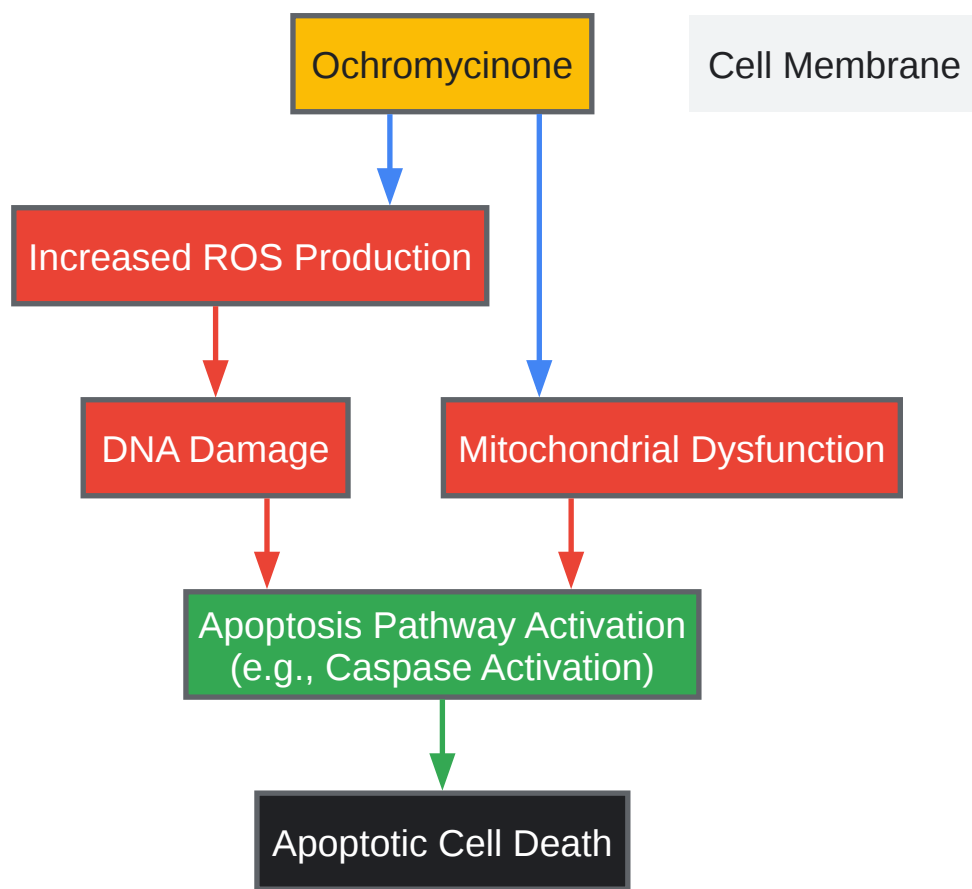
Note: The provided data is based on an in vivo C. elegans-C. albicans infection model and indicates the ability of the compound to increase the survival of the infected host. Further studies are required to determine the direct minimal inhibitory concentration (MIC) against a broader range of fungal pathogens.

Anticancer Activity Screening (Hypothetical)

To date, publicly available, peer-reviewed literature with specific quantitative data (e.g., IC50 values) on the cytotoxic activity of **Ochromycinone** against cancer cell lines is limited. However, the general class of quinone-containing compounds has been investigated for anticancer properties. A standard screening workflow to assess the potential anticancer activity of **Ochromycinone** is outlined below.

Experimental Workflow for Anticancer Screening





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References

- 1. Antifungal Activity of Microbial Secondary Metabolites | PLOS One [journals.plos.org]
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